

An In-depth Technical Guide to 6-Amino-1-naphthalenesulfonic Acid

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Compound of Interest

Compound Name: 6-Amino-1-naphthalenesulfonic acid

Cat. No.: B160885

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-amino-1-naphthalenesulfonic acid**, a versatile chemical compound with significant applications in the fields of dye manufacturing and biochemical research. This document details its chemical structure, properties, synthesis, and analysis, with a focus on its potential utility for researchers and professionals in drug development.

Core Chemical Identity and Properties

6-Amino-1-naphthalenesulfonic acid, also known as Dahl's Acid or 2-Naphthylamine-5-sulfonic acid, is an off-white to light tan crystalline solid. It is a derivative of naphthalene, featuring both an amino group and a sulfonic acid group, which impart its characteristic chemical properties and reactivity.

Structural Formula:

The structural formula of **6-Amino-1-naphthalenesulfonic acid** is presented below:

The image you are requesting does not exist or is no longer available.

imgur.com

Image Caption: Chemical structure of **6-Amino-1-naphthalenesulfonic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **6-amino-1-naphthalenesulfonic acid** is provided in the table below. These properties are crucial for its handling, storage, and application in various experimental settings.

Property	Value	Reference
CAS Number	81-05-0	
Molecular Formula	C ₁₀ H ₉ NO ₃ S	
Molecular Weight	223.25 g/mol	
Appearance	White to light tan solid	
Water Solubility	0.33 g/L at 20°C	
pKa	-0.33 ± 0.40 (Predicted)	
Storage Temperature	2-8 °C under inert gas	

Spectral Data

Spectral data is essential for the identification and characterization of **6-amino-1-naphthalenesulfonic acid**.

Spectral Data	Details	Reference
¹ H NMR	Spectrum available	
¹³ C NMR	Spectrum available	
IR	Spectrum available	
UV-Vis	Data not consistently available	
Fluorescence	Exhibits fluorescent properties	

Synthesis and Purification

The primary industrial synthesis of **6-amino-1-naphthalenesulfonic acid** involves the desulfonation of 2-aminonaphthalene-1,5-disulfonic acid. This process is typically achieved by heating the disulfonic acid in the presence of an aqueous acid.

Experimental Protocol: Synthesis by Desulfonation

This protocol outlines a representative method for the synthesis of **6-amino-1-naphthalenesulfonic acid**.

Materials:

- 2-Aminonaphthalene-1,5-disulfonic acid
- Sulfuric acid (concentrated)
- Distilled water
- Sodium hydroxide (for pH adjustment)
- Heating mantle and reflux condenser
- Reaction flask
- pH meter

Procedure:

- In a reaction flask equipped with a reflux condenser, create a slurry of 2-aminonaphthalene-1,5-disulfonic acid in water.
- Slowly add concentrated sulfuric acid to the slurry while stirring.
- Heat the mixture to a specific temperature (e.g., 100-120°C) and maintain it for several hours to facilitate the desulfonation reaction.
- Monitor the reaction progress using a suitable analytical technique, such as HPLC.
- Once the reaction is complete, cool the mixture to room temperature.
- Carefully neutralize the reaction mixture with a sodium hydroxide solution to precipitate the product.
- Isolate the crude **6-amino-1-naphthalenesulfonic acid** by filtration.

Experimental Protocol: Purification by Recrystallization

Purification of the crude product is essential to remove unreacted starting materials and byproducts.

Materials:

- Crude **6-amino-1-naphthalenesulfonic acid**
- Suitable solvent (e.g., water, ethanol-water mixture)
- Heating and stirring plate
- Erlenmeyer flask
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Dissolve the crude **6-amino-1-naphthalenesulfonic acid** in a minimal amount of a suitable hot solvent.
- If insoluble impurities are present, perform a hot filtration to remove them.
- Allow the solution to cool slowly to room temperature to induce crystallization. Further cooling in an ice bath can enhance crystal formation.
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the purified crystals in a vacuum oven at an appropriate temperature.
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